

# In-Depth Technical Guide: (E)-9-Hexadecenyl Acetate (CAS 56218-69-0)

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## Compound of Interest

Compound Name: (E)-9-Hexadecenyl acetate

Cat. No.: B013422

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## Abstract

**(E)-9-Hexadecenyl acetate** is a long-chain acetate ester that functions as an insect pheromone, playing a crucial role in the chemical communication of several lepidopteran species. This technical guide provides a comprehensive overview of its physicochemical properties, a representative synthesis methodology, its known biological activity, and detailed experimental protocols for its analysis. The information is intended to support research and development efforts in chemical ecology, pest management, and drug discovery.

## Physicochemical Properties

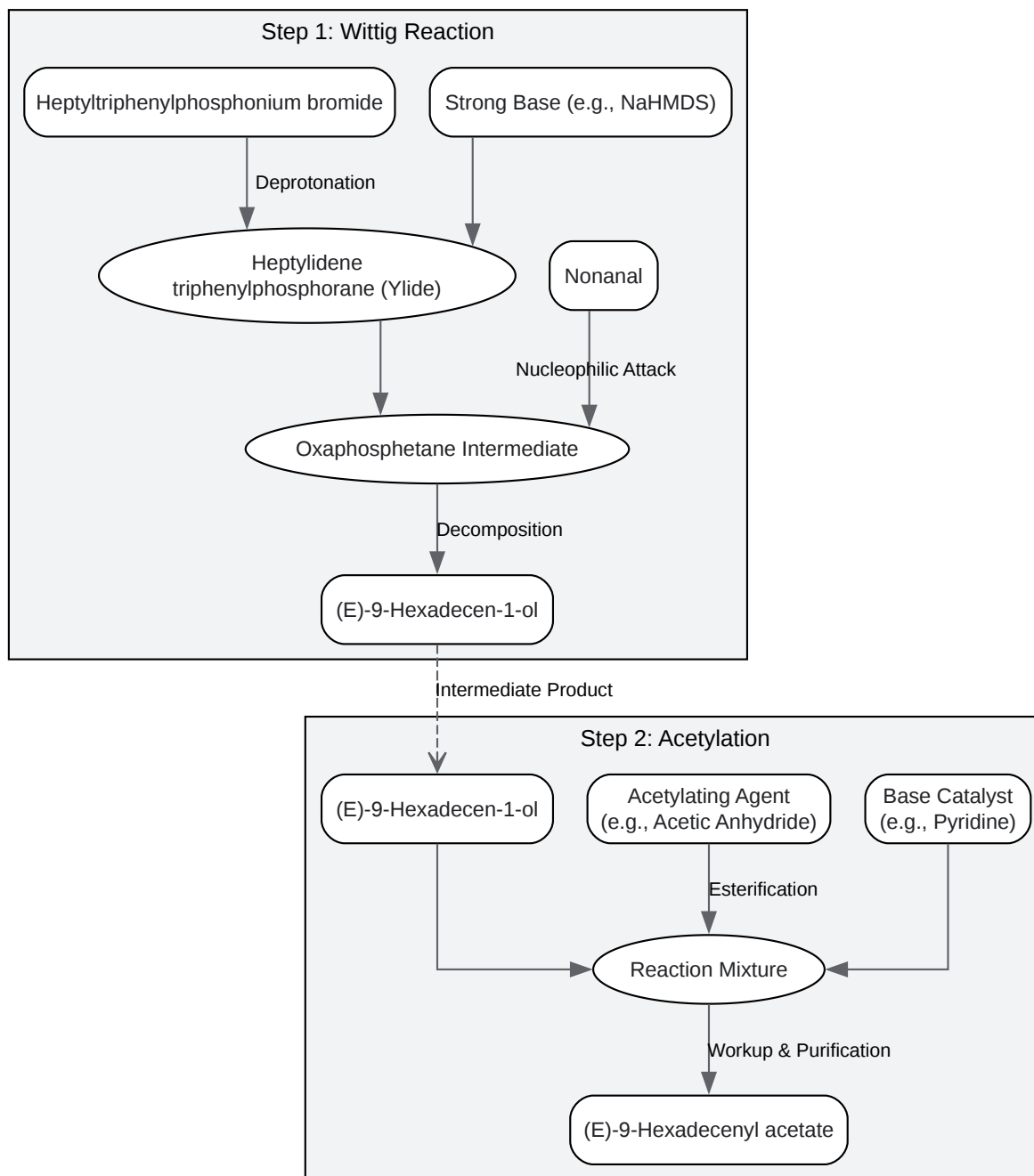
The physicochemical properties of **(E)-9-Hexadecenyl acetate** are summarized in the table below. It should be noted that while some experimental data is available, certain values are derived from closely related isomers or computational models due to a lack of specific experimental data for this particular compound.

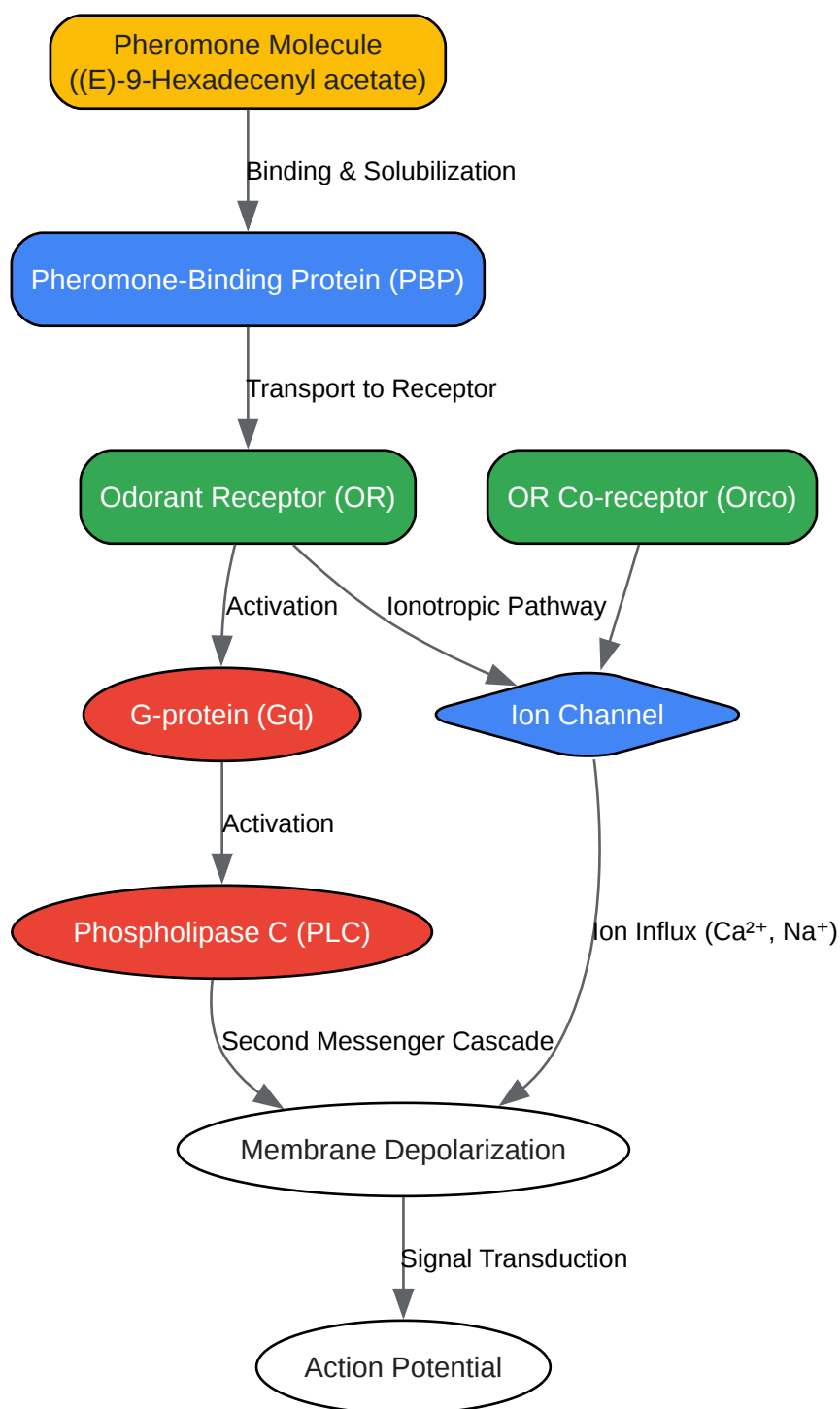
Property	Value	Source / Note
CAS Number	56218-69-0	-
IUPAC Name	[(E)-hexadec-9-enyl] acetate	PubChem
Molecular Formula	C <sub>18</sub> H <sub>34</sub> O <sub>2</sub>	PubChem[1]
Molecular Weight	282.46 g/mol	Guidechem[2]
Boiling Point	365°C at 760 mmHg	Mobei Chemical[3]
Density	0.875 g/cm <sup>3</sup>	Mobei Chemical[3]
Solubility	Soluble in most organic solvents	General chemical property
Kovats Retention Index	Standard non-polar: 1984.6 Semi-standard non-polar: 1998 Standard polar: 2317	PubChem[1]

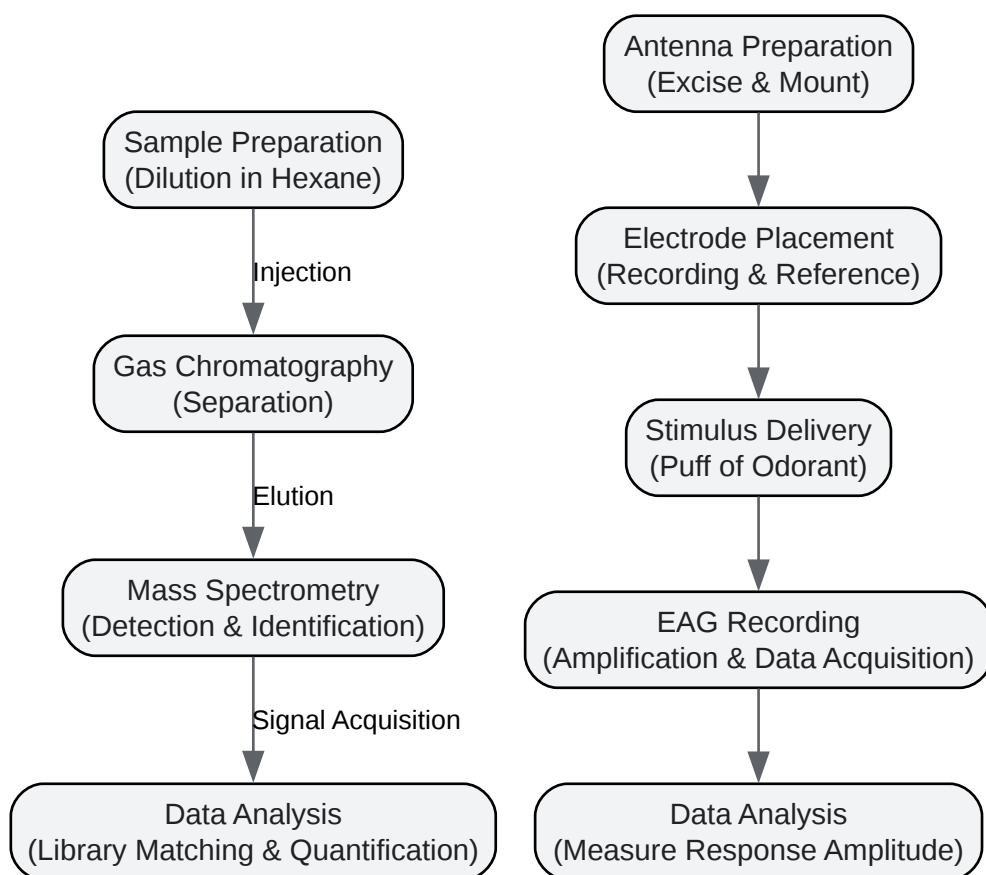
## Synthesis of (E)-9-Hexadecenyl Acetate

A specific, detailed synthesis protocol for **(E)-9-Hexadecenyl acetate** is not readily available in the surveyed literature. However, a plausible and efficient synthesis can be designed based on standard organic chemistry reactions, primarily a Wittig reaction to form the (E)-alkene, followed by acetylation.

## Representative Synthesis Workflow







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## References

- 1. (E)-9-Hexadecenyl acetate | C<sub>18</sub>H<sub>34</sub>O<sub>2</sub> | CID 5352787 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. [(E)-hexadec-9-enyl] acetate - CAS号 56218-69-0 - 摩贝百科 [m.molbase.cn]
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[<https://www.benchchem.com/product/b013422#e-9-hexadecenyl-acetate-cas-number-56218-69-0>]

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